

Solvent Red 195: A Comprehensive Technical Review of Its Applications and Properties

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An In-depth Guide for Researchers and Industry Professionals

Solvent Red 195 is a synthetically produced monoazo dye, recognized for its vibrant bluish-red hue and significant stability under various conditions.[1][2] Predominantly utilized as a colorant, its application spans across a wide range of plastics and polymers due to its excellent solubility in organic solvents and polymer melts.[3][4] This technical guide provides a detailed overview of **Solvent Red 195**, focusing on its applications, physicochemical properties, and toxicological profile, presented in a format accessible to researchers, scientists, and professionals in material science and related fields.

Core Applications

The primary application of **Solvent Red 195** is in the coloration of a diverse array of plastics and synthetic fibers.[5][6][7] Its high heat stability, lightfastness, and resistance to migration make it a preferred choice for manufacturers.[1][4][8] The dye is suitable for both transparent and opaque colorations.[1]

Key application areas include:

Plastics: It is widely used in coloring materials such as polystyrene (PS), high-impact
polystyrene (HIPS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA),
styrene-acrylonitrile resin (SAN), polycarbonate (PC), polyethylene terephthalate (PET), and
rigid polyvinyl chloride (RPVC).[1][5][6][7]



- Fibers: The dye is recommended for the pre-coloring of polyester (PES) and PET fibers during the spinning process.[2][3]
- Inks and Coatings: While less common, it can be found in specialized inks and coatings where high stability is required.[9]

The general workflow for incorporating **Solvent Red 195** into plastics involves its direct addition to the plastic melt, followed by even mixing before the molding or extrusion process. The concentration can be adjusted to achieve the desired color intensity, with typical dosages for transparent tones around 0.02% - 0.05% and for opaque tones approximately 0.1%.[10]

Physicochemical Properties

Solvent Red 195 exhibits several key properties that make it suitable for its industrial applications. These properties have been quantified in various technical data sheets and are summarized below for comparative analysis.

General Properties

Property	Value	Reference
Chemical Class	Monoazo	[3]
Appearance	Bluish-Red Powder	[1][7]
C.I. Name	Solvent Red 195	[2]
CAS Number	164251-88-1	[6][7]
Melting Point	214-216 °C	[2][6][7]
Density	0.39 g/cm ³	[6][7]

Heat Stability and Fastness

The dye is noted for its excellent thermal stability, a critical factor for its use in high-temperature plastic processing.



Polymer	Heat Stability (°C)	Reference
PS	300	[6][7][8]
SB	280	[1]
ABS	240	[1]
SAN	280	[1]
PMMA	260	[1]
PC	300	[1]
PET	280	[1]

Note: The use of this dye in Styrene-butadiene block copolymer (SB) is not recommended by some sources.[1]

The lightfastness of **Solvent Red 195** is rated on a scale of 1 to 8, with 8 being superior. In Polystyrene (PS), it demonstrates excellent lightfastness.

Property	Value	Reference
Light Fastness (in PS)	8	[6][7][8]
Alkali Fastness (Lacquer)	5	[6]
Acid Fastness (Lacquer)	5	[6]
Migration Resistance	5	[11]

Solubility

The solubility of **Solvent Red 195** in various organic solvents at 20°C is presented below. This property is crucial for its application in solvent-based systems.

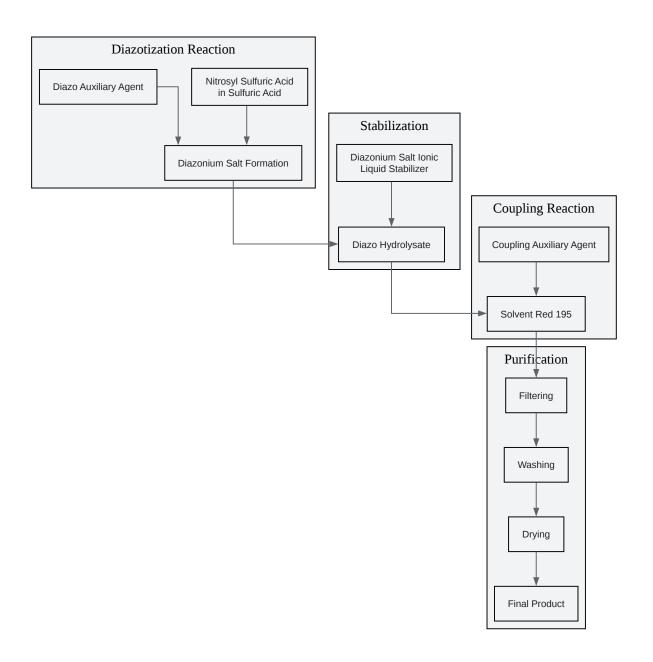


Solvent	Solubility (g/L)	Reference
Acetone	1.4	[6][7]
Butyl Acetate	1.3	[6][7]
Methylbenzene (Toluene)	2.7	[6][7]
Dichloromethane	37.1	[7]
Ethyl Alcohol	0.8	[7]

Synthesis Overview

The synthesis of **Solvent Red 195**, as described in patent literature, involves a multi-step chemical process. A generalized workflow for its preparation is illustrated below. The process typically starts with a diazotization reaction, followed by a coupling reaction to form the final monoazo dye structure.





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A simplified workflow for the synthesis of **Solvent Red 195**.



Toxicological Information

The toxicological data for **Solvent Red 195** is primarily available through Material Safety Data Sheets (MSDS). It is important to note that comprehensive toxicological studies are limited. The available information suggests that the substance may be harmful if inhaled, ingested, or absorbed through the skin, and may cause irritation to the eyes, skin, and respiratory tract.[12]

Handling and Safety Precautions:

- Ventilation: Use in a well-ventilated area or with a chemical fume hood.[12][13]
- Personal Protective Equipment (PPE): Wear chemical safety goggles, rubber gloves, and protective clothing.[12][13]
- Handling: Avoid dust formation and contact with skin and eyes. Wash thoroughly after handling.[12][13]
- First Aid: In case of contact, flush eyes with water for at least 15 minutes, and wash skin with soap and water. If inhaled, move to fresh air. Seek medical attention if symptoms persist.[12] [14]

No data is available on carcinogenicity, teratogenicity, or reproductive toxicity.[12][15] Mutagenicity data has been reported, but further details are not specified in the readily available literature.[12]

Environmental Fate

There is limited information available regarding the ecological impact and environmental fate of **Solvent Red 195**.[12] However, recent research has explored methods for the removal of related reactive red dyes from industrial wastewater, including adsorption using modified agricultural waste and extraction with deep eutectic solvents.[16][17] These studies highlight the importance of mitigating the environmental release of such dyes.

Conclusion

Solvent Red 195 is a high-performance solvent dye with significant applications in the plastics and polymer industries. Its excellent thermal stability, lightfastness, and solubility profile make it



a versatile colorant for a wide range of materials. While its primary use is industrial, an understanding of its properties and toxicological profile is essential for safe handling and to inform future research into more sustainable and environmentally benign coloring agents. The lack of extensive toxicological and environmental data underscores the need for further investigation in these areas.

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